

long-term stability of NSC117079 in DMSO

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Compound of Interest

Compound Name: NSC117079

Cat. No.: B2657332

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Technical Support Center: NSC117079

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of the PHLPP inhibitor, **NSC117079**, in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **NSC117079**?

For long-term storage, it is advisable to store **NSC117079** as a solid at -20°C or -80°C, protected from light and moisture. For short-term use, a stock solution in high-purity, anhydrous DMSO can be prepared and stored at -80°C.

Q2: How long can I store **NSC117079** in a DMSO stock solution?

While specific long-term stability data for **NSC117079** in a pure DMSO stock solution is not extensively published, general studies on small molecule stability in DMSO suggest that many compounds remain stable for months to years when stored properly. For optimal results, it is highly recommended to prepare single-use aliquots to minimize freeze-thaw cycles and exposure to atmospheric moisture.^{[1][2]} One study found that for a large set of compounds stored at room temperature in DMSO, the probability of observing the compound was 92% after 3 months, 83% after 6 months, and 52% after 1 year.^{[3][4]} Another study demonstrated that 85% of compounds in a DMSO/water (90/10) mixture were stable for a 2-year period at 4°C.^[4]

Q3: Is **NSC117079** stable in cell culture medium?

Yes, **NSC117079** has been shown to be highly stable in in vitro experimental conditions. No hydrolysis, oxidation, or other degradation was observed when 8 μ M of **NSC117079** was incubated in culture medium (DMEM supplemented with 10% FBS) for 72 hours at 37°C. The compound was also found to be stable in mouse plasma under the same conditions.

Q4: What are the signs of **NSC117079** degradation in a DMSO stock solution?

Signs of degradation can include a visible change in the color of the solution, the appearance of precipitate upon thawing, or a decrease in its biological activity. To definitively assess degradation, analytical methods such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) are recommended.

Q5: How many freeze-thaw cycles can an **NSC117079** DMSO solution tolerate?

To maintain the integrity of the compound, it is crucial to minimize freeze-thaw cycles. Each cycle increases the risk of degradation and the introduction of water from atmospheric condensation, which can compromise stability. It is highly recommended to aliquot the stock solution into single-use volumes. A study on a diverse set of compounds in DMSO showed no significant loss after 11 freeze-thaw cycles when frozen at -15°C and thawed under a nitrogen atmosphere at 25°C.

Troubleshooting Guides

Issue: Reduced or Inconsistent Biological Activity in Assays

Potential Cause	Recommended Action
Compound Degradation	Prepare a fresh stock solution of NSC117079 from solid material. If the issue persists, consider re-qualifying the purity and concentration of your stock solution using an analytical method like HPLC or LC-MS.
Improper Storage	Ensure your DMSO stock solutions are stored at -80°C in tightly sealed, single-use aliquots. Use anhydrous DMSO to prepare your stock solutions to minimize water content.
Multiple Freeze-Thaw Cycles	Discard stock solutions that have undergone numerous freeze-thaw cycles and prepare new single-use aliquots.
Precipitation upon Dilution	Before use, ensure the compound is fully redissolved after thawing by vortexing. When diluting into aqueous solutions, do so dropwise while vortexing to prevent precipitation.

Experimental Protocols

Protocol 1: Assessment of NSC117079 Stability in Cell Culture Medium

This protocol is based on the methodology used to determine the stability of **NSC117079** in vitro.

1. Preparation of **NSC117079** Solution:

- Prepare a stock solution of **NSC117079** in anhydrous DMSO.
- Add 8 µM of **NSC117079** to the desired volume of culture medium (e.g., DMEM supplemented with 10% FBS) or mouse plasma.

2. Incubation:

- Incubate the samples in triplicate at 37°C.

3. Sample Collection:

- Collect samples at various time points, for example: 5, 15, and 30 minutes, and 1, 2, 4, 8, 12, 24, 48, and 72 hours.

4. Analysis:

- Measure the concentration of **NSC117079** in the collected samples using Liquid Chromatography-Mass Spectrometry (LC-MS).

Protocol 2: General Protocol for Assessing Long-Term Stability of a Compound in DMSO

1. Preparation of Stock Solution:

- Dissolve the compound in anhydrous DMSO to the desired concentration (e.g., 10 mM).
- Dispense the stock solution into multiple small-volume, single-use aliquots in tightly sealed amber vials.

2. Storage:

- Store the aliquots at different temperatures to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).

3. Analysis at Time Points:

- At designated time points (e.g., 0, 1, 3, 6, and 12 months), retrieve one aliquot from each storage temperature.
- Thaw the sample and prepare it for analysis.
- Analyze the purity and concentration of the compound using a suitable analytical method like HPLC or LC-MS and compare it to the initial "Time 0" analysis.

Data Presentation

Table 1: Stability of **NSC117079** in In Vitro Conditions

Condition	Concentration	Temperature	Duration	Stability Outcome
Culture Medium (DMEM + 10% FBS)	8 µM	37°C	72 hours	Highly stable; no hydrolysis, oxidation, or other degradation observed.
Mouse Plasma	8 µM	37°C	72 hours	Highly stable.

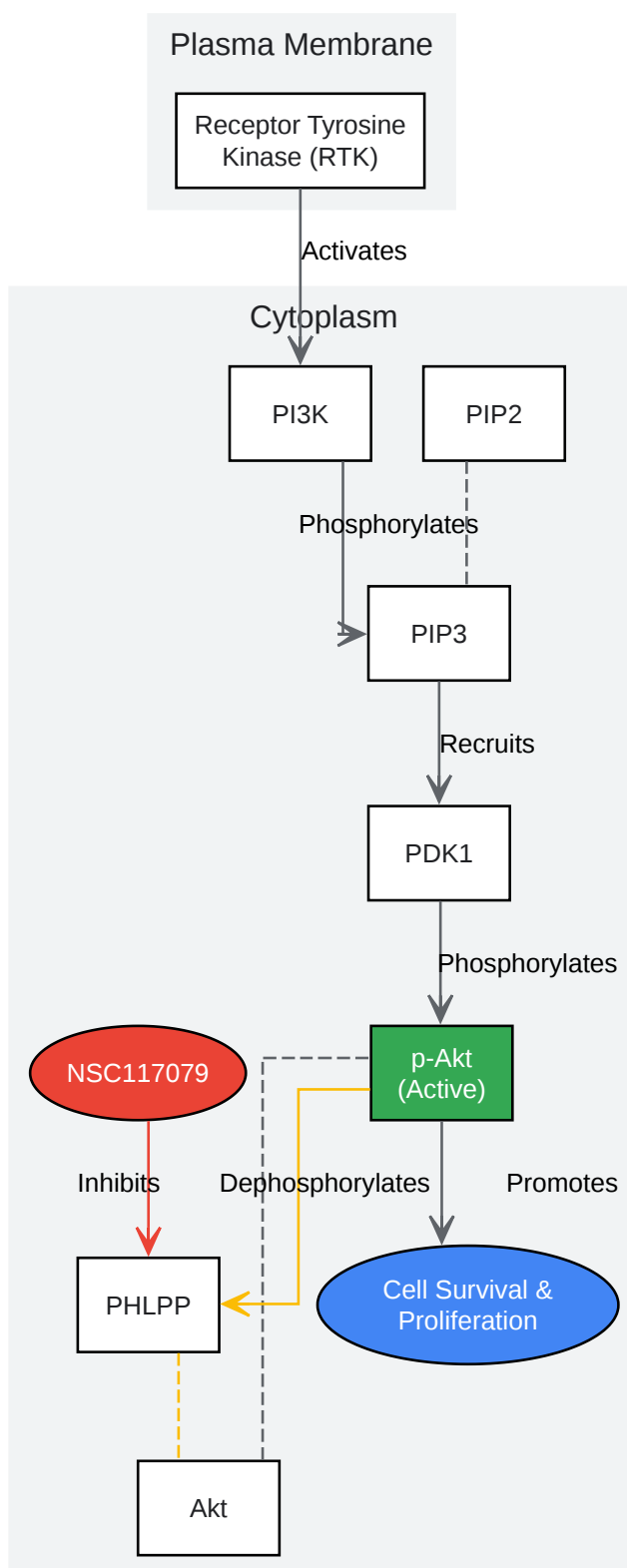
Table 2: General Stability of Small Molecules in DMSO Under Various Conditions

Factor	Condition	General Observation	Reference
Storage Temperature	Room Temperature	Probability of observing the compound was 92% after 3 months, 83% after 6 months, and 52% after 1 year.	
4°C (in DMSO/water 90/10)	85% of compounds were stable for 2 years.		
40°C	Most compounds are stable for 15 weeks in an accelerated study.		
Freeze-Thaw Cycles	11 cycles (-15°C to 25°C)	No significant compound loss was observed for a diverse set of compounds.	
Water Content	Wet DMSO (e.g., DMSO/water 90/10)	Can lead to degradation of susceptible compounds, although many remain stable.	
Container Material	Glass vs. Polypropylene	No significant difference in compound recovery was found over 5 months at room temperature.	

Signaling Pathway

NSC117079 is an inhibitor of the PH domain and leucine-rich repeat protein phosphatase (PHLPP). PHLPP acts as a negative regulator of the PI3K/Akt signaling pathway by

dephosphorylating and inactivating key kinases such as Akt and Protein Kinase C (PKC). By inhibiting PHLPP, **NSC117079** promotes the phosphorylation and activation of these kinases, leading to enhanced cell survival and proliferation.



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Caption: PHLPP Signaling Pathway and the Action of **NSC117079**.

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